

Personal protective equipment for handling 4-Bromobutyl acetate

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Compound of Interest

Compound Name: 4-Bromobutyl acetate

Cat. No.: B128988

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Safe Handling and Disposal of 4-Bromobutyl Acetate

For researchers, scientists, and drug development professionals, ensuring laboratory safety is paramount. This document provides essential, immediate safety and logistical information for handling **4-Bromobutyl acetate**, including operational and disposal plans.

Chemical Identifier:

Property	Value
Chemical Name	4-Bromobutyl acetate
CAS Number	4753-59-7 [1] [2] [3]
Molecular Formula	C6H11BrO2 [3] [4]
Molecular Weight	195.05 g/mol [2] [3]

Physical and Chemical Properties:

Property	Value
Appearance	Clear, colorless to slightly yellow liquid[5][6]
Physical State	Liquid[1]
Boiling Point	92 - 93 °C @ 12 mmHg[1][2][7]
Flash Point	109 °C / 228.2 °F (closed cup)[1][2]
Density	1.348 g/mL at 25 °C[2][7]

Hazard Identification and Personal Protective Equipment (PPE)

4-Bromobutyl acetate is classified as a hazardous chemical.[1] Inhalation, ingestion, or skin contact can be harmful.[1] It is known to cause skin and serious eye irritation, and may also lead to respiratory irritation.[1]

Hazard Classification:

Hazard Class	Category
Acute Oral Toxicity	Category 4[1]
Acute Dermal Toxicity	Category 4[1]
Acute Inhalation Toxicity	Category 4[1]
Skin Corrosion/Irritation	Category 2[1]
Serious Eye Damage/Eye Irritation	Category 2[1]
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)[1]

Recommended Personal Protective Equipment (PPE):

Protection Type	Specification
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
Skin Protection	Wear protective gloves and clothing to prevent skin contact.[1]
Respiratory Protection	Use only under a chemical fume hood or in a well-ventilated area.[1][4] If necessary, use a NIOSH-approved respirator.

Procedural Guidance for Handling and Storage

Adherence to proper handling and storage protocols is crucial for minimizing risks associated with **4-Bromobutyl acetate**.

Handling Protocol:

- Engineering Controls: Always handle **4-Bromobutyl acetate** in a well-ventilated area or under a chemical fume hood.[1][4] Ensure that eyewash stations and safety showers are readily accessible.[1]
- Personal Protective Equipment (PPE): Before handling, don the recommended PPE, including safety goggles, chemical-resistant gloves, and a lab coat.
- Dispensing: When transferring or dispensing the chemical, avoid splashing. Use appropriate tools like a pipette or a graduated cylinder.
- Avoidance of Contact: Avoid direct contact with skin, eyes, and clothing.[4] Do not breathe mist, vapors, or spray.[1][4]
- Hygiene: Wash hands thoroughly with soap and water after handling and before breaks.[1] Do not eat, drink, or smoke in the work area.[1]

Storage Protocol:

- Store in a dry, cool, and well-ventilated place.[[1](#)]
- Keep the container tightly closed.[[1](#)]
- Store away from incompatible materials such as strong oxidizing agents, acids, bases, and reducing agents.[[1](#)]

Emergency Procedures

In the event of exposure or a spill, immediate and appropriate action is critical.

First-Aid Measures:

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air and keep them at rest in a comfortable breathing position.[1] Seek medical attention if you feel unwell.[1]
Skin Contact	Immediately wash the affected area with plenty of soap and water.[1] Remove contaminated clothing and wash it before reuse.[1] If skin irritation occurs, seek medical advice.[1]
Eye Contact	Rinse cautiously with water for several minutes. [1] Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. [4] Seek immediate medical attention.[1]
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water. Call a poison control center or doctor immediately if you feel unwell.[1]

Spill Response:

- Evacuate: Evacuate non-essential personnel from the spill area.

- Ventilate: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if it is safe to do so.[4]
- Absorption: Soak up the spill with an inert absorbent material such as sand, silica gel, or universal binder.[4]
- Collection: Collect the absorbed material into a suitable, closed container for disposal.[4]
- Decontamination: Clean the spill area thoroughly with an appropriate solvent.

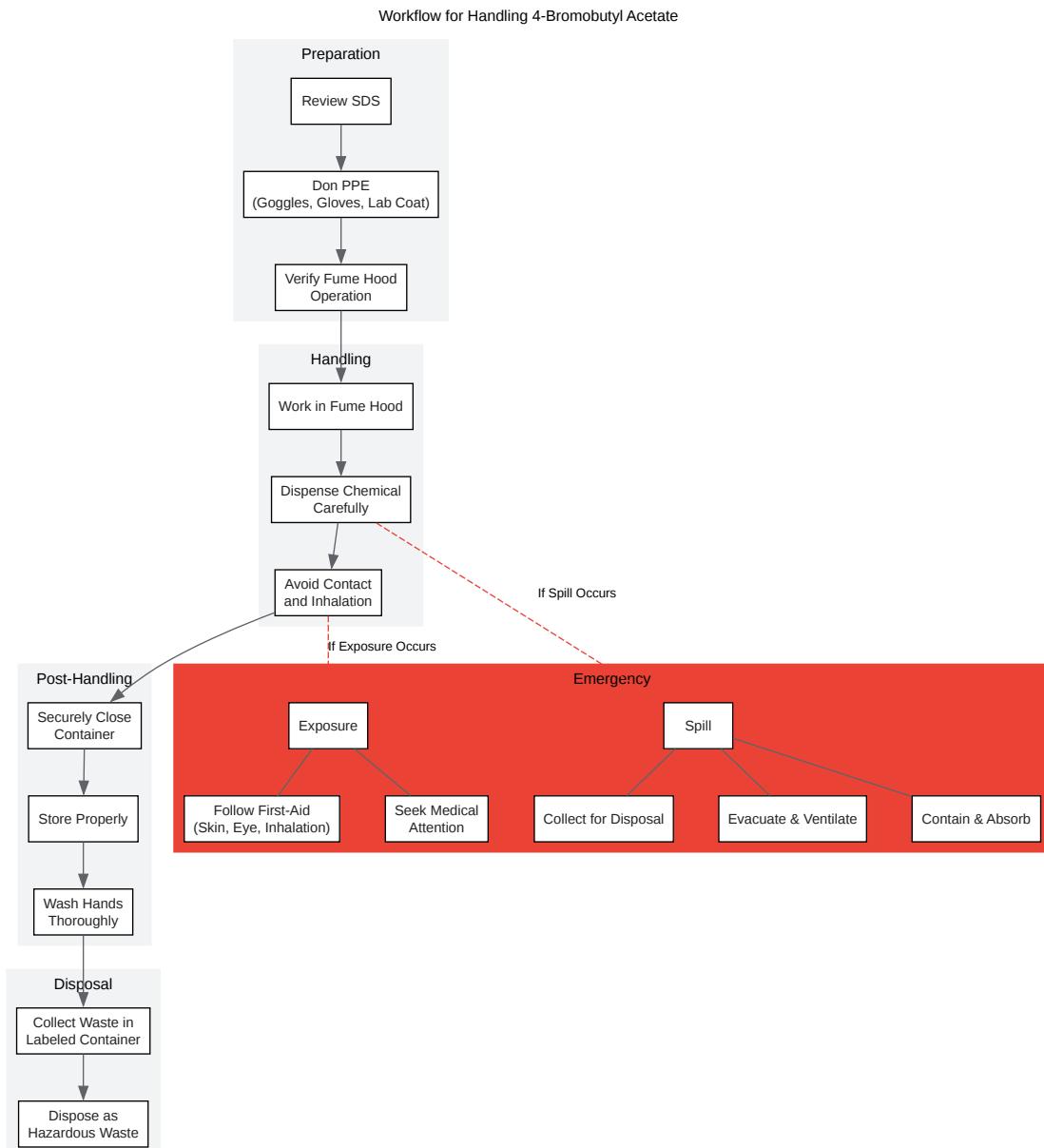
Disposal Plan

Proper disposal of **4-Bromobutyl acetate** and its contaminated materials is essential to prevent environmental contamination and comply with regulations.

Disposal Guidelines:

- This chemical is considered hazardous waste.[4]
- Dispose of the contents and the container in accordance with local, state, and federal regulations.[1][8]
- Disposal should be entrusted to a licensed waste disposal company.[8]
- Do not dispose of it down the drain or into the environment.

Workflow for Handling 4-Bromobutyl Acetate



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Caption: This diagram outlines the key steps and safety precautions for handling **4-Bromobutyl acetate**.

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